

Application Notes and Protocols for SM-164 in Cancer Cell Lines

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Compound of Interest

Compound Name: Antitumor agent-164

Cat. No.: B15605958

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Introduction

SM-164 is a potent, bivalent, cell-permeable, non-peptide small molecule that functions as a Smac (Second Mitochondria-derived Activator of Caspases) mimetic.^{[1][2]} It is designed to induce apoptosis in cancer cells by targeting and antagonizing the Inhibitor of Apoptosis Proteins (IAPs). Specifically, SM-164 binds with high affinity to X-linked inhibitor of apoptosis protein (XIAP), as well as cellular IAP1 (cIAP1) and cIAP2, thereby relieving their inhibition of caspases and promoting programmed cell death.^{[3][4]} These application notes provide a comprehensive overview of SM-164's mechanism of action, its efficacy in various cancer cell lines, and detailed protocols for its use in research settings.

Mechanism of Action

SM-164 mimics the endogenous pro-apoptotic protein Smac/DIABLO. As a bivalent antagonist, it can concurrently interact with multiple BIR (Baculoviral IAP Repeat) domains on IAP proteins.^[3] Its primary mechanisms for inducing apoptosis are:

- Antagonism of XIAP: SM-164 binds to the BIR2 and BIR3 domains of XIAP, preventing XIAP from inhibiting the activity of executioner caspases-3 and -7, and initiator caspase-9.[4][5]
- Degradation of cIAP1 and cIAP2: By binding to cIAP1 and cIAP2, SM-164 induces their auto-ubiquitination and subsequent proteasomal degradation.[1] The depletion of cIAPs leads to the stabilization of NIK (NF- κ B-inducing kinase) and subsequent activation of the non-canonical NF- κ B pathway, which can result in the production of endogenous TNF α . This, in turn, can initiate TNF α -dependent extrinsic apoptosis.[1][6]

The induction of apoptosis by SM-164 is often dependent on the presence of TNF α . In many cancer cell lines, SM-164 shows potent activity as a single agent due to the autocrine production of TNF α by the cancer cells themselves.[1] In cell lines that do not produce sufficient levels of TNF α , the apoptotic effect of SM-164 can be significantly enhanced by the addition of exogenous TNF α or other pro-apoptotic agents like TRAIL.[3][7]

Data Presentation

Table 1: Binding Affinities of SM-164 to IAP Proteins

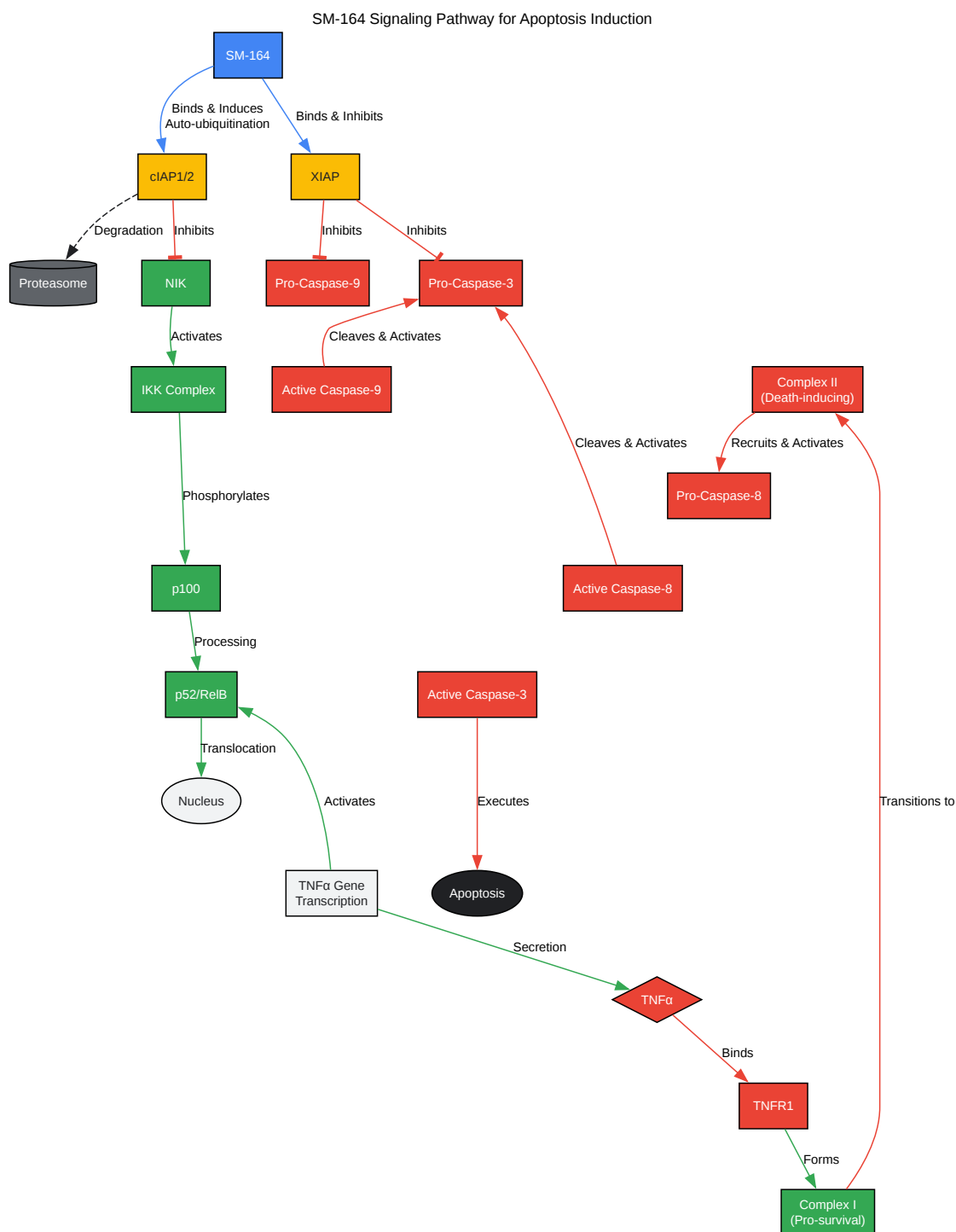
IAP Protein	Binding Affinity (Ki)	Reference
XIAP (BIR2-BIR3)	0.56 nM	[3]
cIAP1 (BIR2-BIR3)	0.31 nM	[3]
cIAP2 (BIR3)	1.1 nM	[3]

Table 2: Single-Agent Activity of SM-164 in Various Cancer Cell Lines

Cell Line	Cancer Type	Parameter	Value	Incubation Time	Reference
HL-60	Leukemia	Apoptosis Induction	Effective at $\geq$ 1 nM	-	[2]
MDA-MB-231	Breast Cancer	Apoptosis (1 nM)	32%	12 hours	[1]
SK-OV-3	Ovarian Cancer	Apoptosis (1 nM)	33%	12 hours	[1]
MALME-3M	Melanoma	Apoptosis (1 nM)	37%	12 hours	[1]
A549	Lung Cancer	IC50 (μ M)	$\sim$ 0.0000424	72 hours	[8]
MCF-7	Breast Cancer	IC50 (μ M)	> 1000	72 hours	[8]
DU-145	Prostate Cancer	IC50 (μ M)	125.7	72 hours	[8]
WM2664	Melanoma	IC50 (μ M)	137.1	72 hours	[8]
A549	Lung Cancer	IC50 (μ M)	$\sim$ 0.0112	24 hours	[8]
MCF-7	Breast Cancer	IC50 (μ M)	30.0	24 hours	[8]
DU-145	Prostate Cancer	IC50 (μ M)	$\sim$ 0.000108	24 hours	[8]
WM2664	Melanoma	IC50 (μ M)	9.9	24 hours	[8]

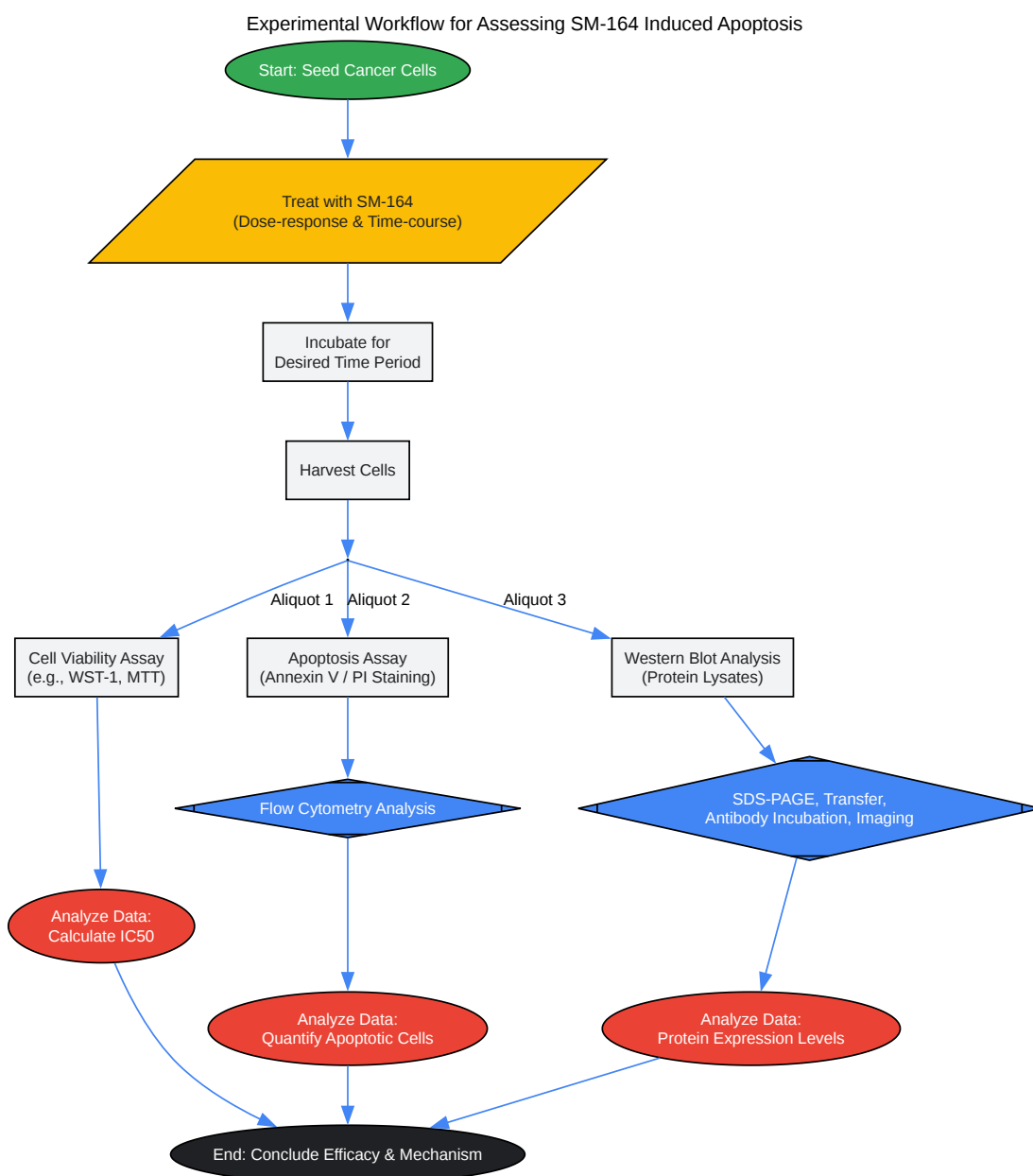
Note: The single-agent activity of SM-164 can be highly cell-line dependent, often correlating with the level of autocrine TNF α signaling.[\[1\]](#)

Visualizations



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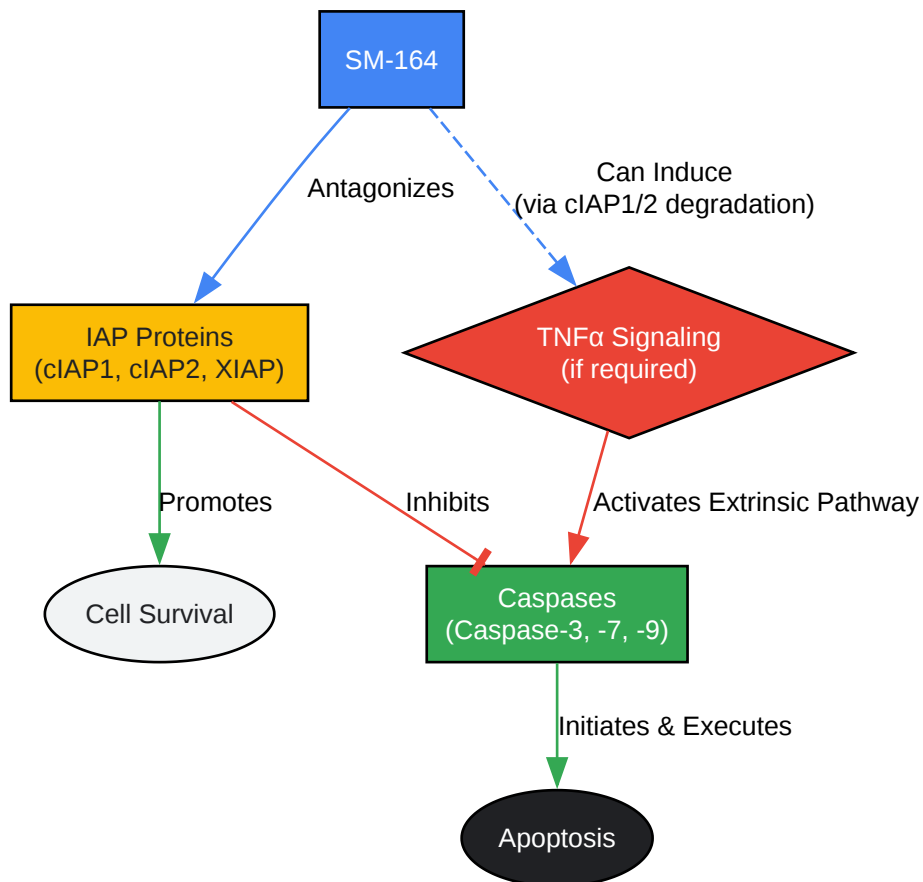
Caption: SM-164 signaling pathway for apoptosis induction.



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Caption: Experimental workflow for assessing SM-164 induced apoptosis.

Logical Diagram of SM-164 Mechanism of Action



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Caption: Logical diagram of SM-164 mechanism of action.

Experimental Protocols

1. Cell Viability Assay (WST-1 or MTT)

This protocol is for determining the dose-dependent effect of SM-164 on cancer cell viability.

- Materials:
 - Cancer cell line of interest

- Complete culture medium
- 96-well plates
- SM-164 (reconstituted in DMSO)
- WST-1 or MTT reagent
- Plate reader
- Procedure:
 - Seed cells in a 96-well plate at a density of 5,000-10,000 cells/well in 100 μ L of complete culture medium.
 - Incubate for 24 hours at 37°C, 5% CO₂ to allow for cell attachment.
 - Prepare serial dilutions of SM-164 in complete culture medium. A typical concentration range is 0.1 nM to 10 μ M. Include a vehicle control (DMSO) at the same concentration as the highest SM-164 dose.
 - Remove the medium from the wells and add 100 μ L of the SM-164 dilutions or vehicle control.
 - Incubate for the desired time period (e.g., 24, 48, or 72 hours).
 - Add 10 μ L of WST-1 or MTT reagent to each well and incubate for 1-4 hours at 37°C.
 - If using MTT, add 100 μ L of solubilization solution and incubate overnight.
 - Measure the absorbance at the appropriate wavelength (450 nm for WST-1, 570 nm for MTT) using a plate reader.
 - Calculate cell viability as a percentage of the vehicle-treated control and plot a dose-response curve to determine the IC₅₀ value.

2. Apoptosis Assay (Annexin V/Propidium Iodide Staining)

This protocol quantifies the percentage of apoptotic and necrotic cells following SM-164 treatment.

- Materials:
 - Cancer cell line of interest
 - 6-well plates
 - SM-164
 - Annexin V-FITC/PI Apoptosis Detection Kit
 - 1X Binding Buffer
 - Flow cytometer
- Procedure:
 - Seed cells in 6-well plates and allow them to attach overnight.
 - Treat cells with the desired concentrations of SM-164 (and/or TNF α , if applicable) for the specified time.^[7]
 - Harvest both adherent and floating cells. For adherent cells, use a gentle cell dissociation solution.
 - Wash the cells twice with cold PBS and centrifuge at 300 x g for 5 minutes.
 - Resuspend the cell pellet in 1X Binding Buffer to a concentration of 1×10^6 cells/mL.
 - Transfer 100 μ L of the cell suspension (1×10^5 cells) to a flow cytometry tube.
 - Add 5 μ L of Annexin V-FITC and 5 μ L of Propidium Iodide (PI) solution.
 - Gently vortex the cells and incubate for 15 minutes at room temperature in the dark.
 - Add 400 μ L of 1X Binding Buffer to each tube.

- Analyze the samples by flow cytometry within 1 hour.
- Use unstained, Annexin V-only, and PI-only controls to set up compensation and quadrants for analysis.

3. Western Blotting for Apoptosis Markers

This protocol is for detecting the activation of caspases and cleavage of PARP, key indicators of apoptosis.

- Materials:
 - Cancer cell line of interest
 - SM-164
 - RIPA lysis buffer with protease and phosphatase inhibitors
 - BCA Protein Assay Kit
 - SDS-PAGE gels
 - PVDF membrane
 - Primary antibodies (e.g., anti-Caspase-3, -8, -9, anti-PARP, anti-cIAP1, anti-XIAP, anti-Actin/Tubulin)
 - HRP-conjugated secondary antibodies
 - Chemiluminescence substrate
- Procedure:
 - Seed cells and treat with SM-164 as described for the apoptosis assay.
 - Harvest cells, wash with cold PBS, and lyse in RIPA buffer on ice for 30 minutes.
 - Centrifuge at 14,000 x g for 15 minutes at 4°C to pellet cell debris.

- Collect the supernatant and determine the protein concentration using a BCA assay.
- Denature 20-40 µg of protein per sample by boiling in Laemmli sample buffer.
- Separate the proteins by SDS-PAGE and transfer them to a PVDF membrane.
- Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour at room temperature.
- Incubate the membrane with primary antibodies overnight at 4°C.
- Wash the membrane three times with TBST.
- Incubate with the appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
- Wash the membrane three times with TBST.
- Add chemiluminescence substrate and visualize the protein bands using an imaging system. Analyze the expression of cleaved caspases and PARP relative to a loading control.[1]

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